

Proper Handling and Storage of N-Methyldioctylamine: A Technical Guide

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Compound of Interest

Compound Name: *N-Methyldioctylamine*

Cat. No.: *B1208299*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the proper handling, storage, and safety precautions for **N-Methyldioctylamine** (CAS No. 4455-26-9). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the chemical.

Chemical and Physical Properties

N-Methyldioctylamine is a tertiary amino compound with the molecular formula $C_{17}H_{37}N$.^[1]^[2]^[3] It is described as a clear, colorless to yellow, oily liquid.^[1]^[4]^[5] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Molecular Formula	C17H37N[1][2]
Molecular Weight	255.48 g/mol [1][6]
Appearance	Clear colorless to yellow liquid/oil[1][4][6]
Melting Point	-30.1 °C (lit.)[1][2][4]
Boiling Point	162-165 °C at 15 mmHg (lit.)[1][2][4]
Density	0.793 g/mL at 25 °C (lit.)[1][2][4]
Flash Point	118 °C[1][4][6]
Refractive Index	n20/D 1.4424 (lit.)[1][2][4]
Solubility	Soluble in Dichloromethane[1][4][6]
Vapor Pressure	0.00168 mmHg at 25 °C[2][6][7]
pKa	9.97 ± 0.50 (Predicted)[1][4][6]

Hazard Identification and Safety Precautions

N-Methyldioctylamine is classified as a hazardous substance. It is a severe skin irritant and causes serious eye irritation.[1][3][8] It may also cause respiratory irritation.[6][7][8] Furthermore, it is very toxic to aquatic life.[8]

GHS Hazard Statements:

- H315: Causes skin irritation[3][8]
- H319: Causes serious eye irritation[3][8]
- H335: May cause respiratory irritation[8]
- H400: Very toxic to aquatic life[8]

Personal Protective Equipment (PPE)

To minimize exposure risks, the following personal protective equipment should be worn when handling **N-Methyldioctylamine**:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[8]
- Skin Protection: Wear suitable protective clothing, including a lab coat and chemically resistant gloves (e.g., nitrile).[2][6][8]
- Respiratory Protection: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, to avoid breathing vapors.[8]

Handling Procedures

- Wash hands thoroughly after handling.[8]
- Avoid contact with skin and eyes.[2][6][7]
- Do not breathe vapor.[2][6][7]
- Use non-sparking tools and take action to prevent static discharges.
- Do not eat, drink, or smoke when using this product.

Storage and Stability

Proper storage of **N-Methyldioctylamine** is essential to maintain its quality and prevent hazardous situations.

- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[8] It should be stored locked up.[8] The recommended storage temperature is typically found on the product label.
- Stability and Reactivity: Currently, there is limited data available on the specific chemical stability, reactivity, and incompatible materials for **N-Methyldioctylamine**. [8]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:

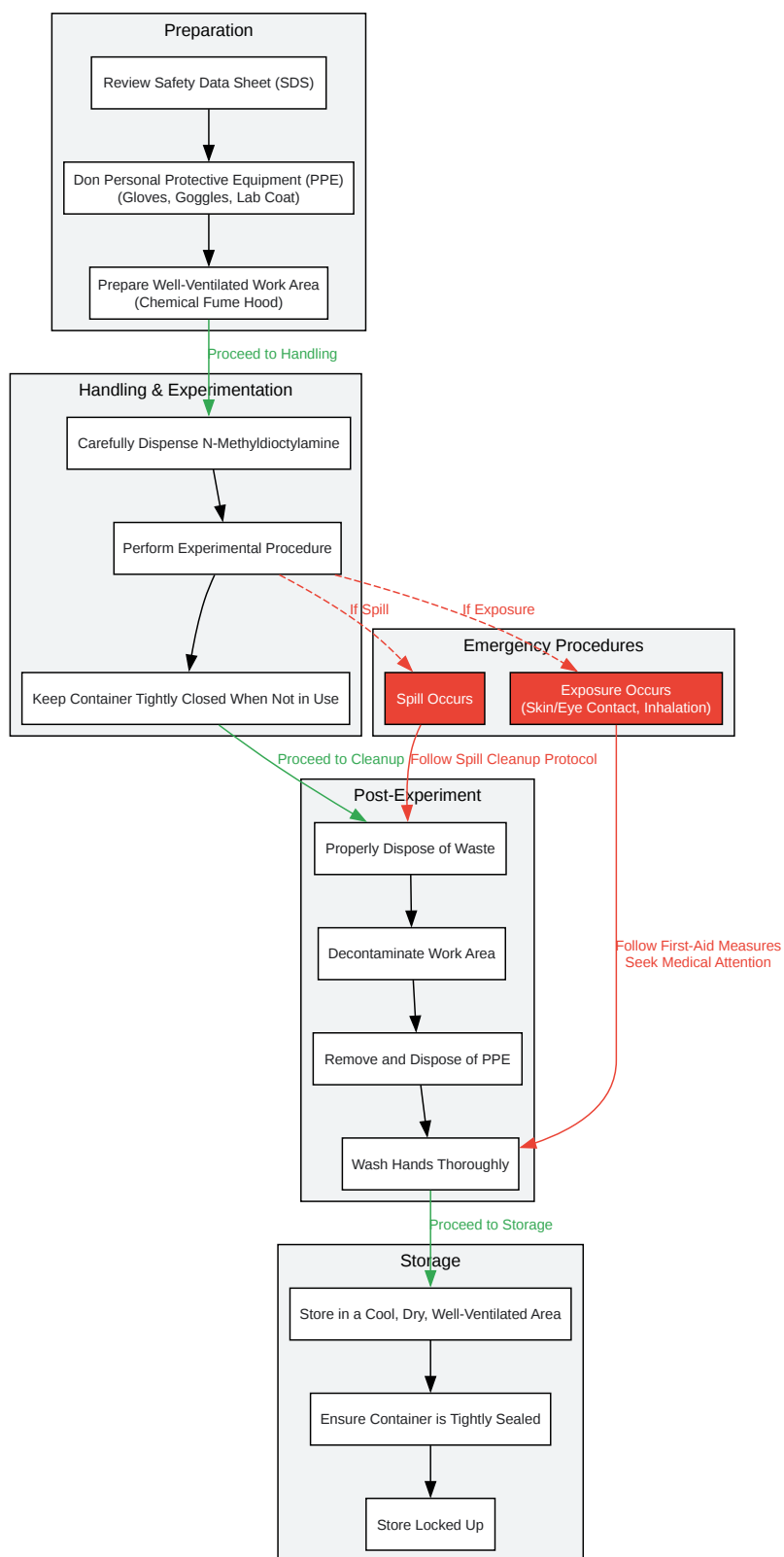
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, get medical help.[8]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- If Swallowed: Rinse mouth.[8]

Spill and Disposal Procedures

- Spill Cleanup: In case of a spill, collect the spillage.[8]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[8]

Experimental Workflow for Handling N-Methyldioctylamine

While specific experimental protocols will vary depending on the application, the following logical workflow outlines the key safety and handling steps for any laboratory procedure involving **N-Methyldioctylamine**.



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Caption: Logical workflow for the safe handling and storage of **N-Methyldioctylamine**.

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